

Synthesis Protocol for High-Purity Triethylmethylammonium Bromide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Triethylmethylammonium bromide

CAS No.: 2700-16-5

Cat. No.: B1305293

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis, purification, and characterization of high-purity **triethylmethylammonium bromide**. The protocols and data presented are compiled to assist researchers in the reliable preparation of this quaternary ammonium salt for various applications in organic synthesis, catalysis, and pharmaceutical development.

Core Synthesis: The Menshutkin Reaction

The primary method for synthesizing **triethylmethylammonium bromide** is the Menshutkin reaction, a nucleophilic substitution reaction between a tertiary amine (triethylamine) and an alkyl halide (methyl bromide). This SN₂ reaction is a well-established and efficient method for the formation of quaternary ammonium salts.^[1]

The reaction proceeds by the nucleophilic attack of the nitrogen atom of triethylamine on the electrophilic methyl group of methyl bromide, leading to the formation of the

triethylmethyammonium cation and the bromide anion. The choice of solvent is crucial, with polar aprotic solvents generally favoring the reaction by stabilizing the forming ionic product.[2]

Reaction Scheme:

Experimental Protocols

The following protocols outline a representative procedure for the synthesis and purification of high-purity **triethylmethyammonium bromide**.

Synthesis of Crude Triethylmethyammonium Bromide

Materials:

- Triethylamine (TEA)
- Methyl bromide (CH_3Br)
- Acetonitrile (anhydrous)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a gas inlet, add anhydrous acetonitrile.
- Cool the flask in an ice bath and bubble methyl bromide gas through the acetonitrile until the desired molar equivalent is absorbed, or add a pre-weighed amount of condensed methyl bromide.
- Slowly add triethylamine (1.0 to 1.2 molar equivalents relative to methyl bromide) to the stirred solution at 0-5 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat to a gentle reflux (approximately 60-70 °C).
- Maintain the reflux for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) by observing the disappearance of triethylamine.

- After the reaction is complete, cool the mixture to room temperature. The crude **triethylmethyammonium bromide** may precipitate out of the solution.
- If precipitation occurs, collect the solid by vacuum filtration. If no precipitate forms, remove the solvent under reduced pressure using a rotary evaporator to obtain the crude solid product.

Purification by Recrystallization

To achieve high purity, the crude **triethylmethyammonium bromide** should be recrystallized. The choice of solvent is critical; a solvent system should be selected in which the compound is soluble at high temperatures and sparingly soluble at low temperatures. Common solvent systems for quaternary ammonium salts include mixtures of a polar solvent (e.g., ethanol, isopropanol, acetonitrile) and a less polar co-solvent (e.g., ethyl acetate, diethyl ether, hexane).
[\[3\]](#)[\[4\]](#)

Procedure:

- Transfer the crude **triethylmethyammonium bromide** to an Erlenmeyer flask.
- Add a minimal amount of a hot recrystallization solvent (e.g., a mixture of isopropanol and ethyl acetate) to dissolve the solid completely.
- If any insoluble impurities remain, perform a hot filtration to remove them.
- Allow the clear solution to cool slowly to room temperature to promote the formation of large crystals.
- Once crystal formation appears to be complete, place the flask in an ice bath for at least one hour to maximize the yield.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of the cold recrystallization solvent to remove any residual soluble impurities.
- Dry the crystals under vacuum to remove all traces of solvent.

Data Presentation

The following tables summarize the key physical and spectral data for **triethylmethylammonium bromide**.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Formula	C ₇ H ₁₈ BrN
Molecular Weight	196.13 g/mol
Appearance	White crystalline powder
Melting Point	Decomposes above 300 °C

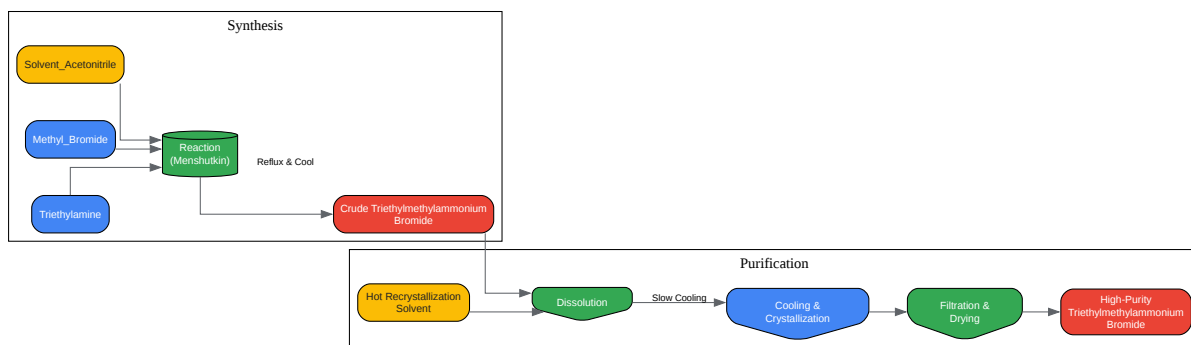
Table 2: Representative Spectroscopic Data

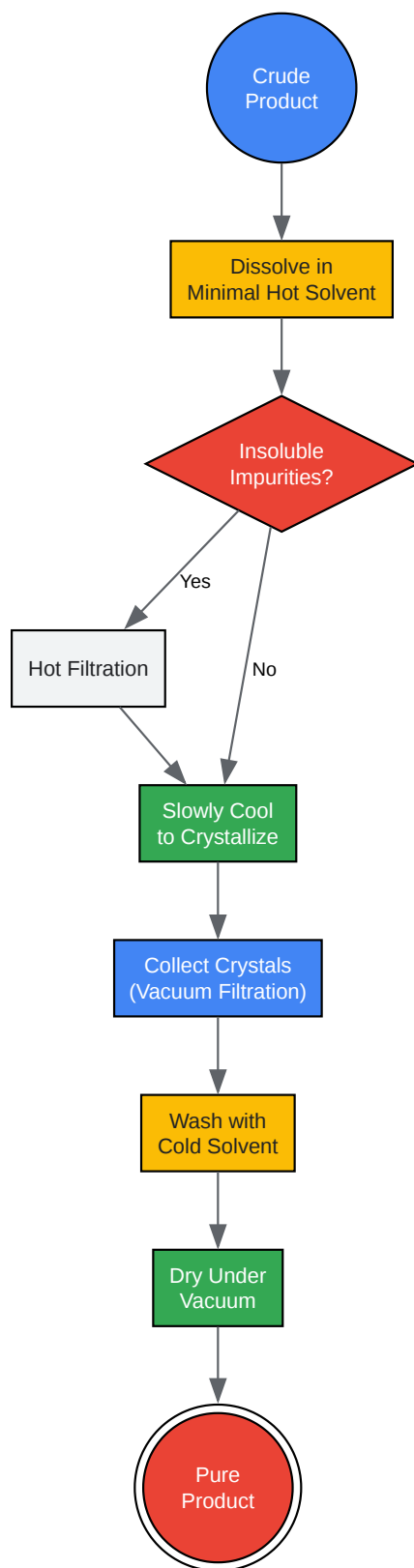
Technique	Expected Chemical Shifts (δ) / Wavenumbers (cm ⁻¹)
¹ H NMR	Triplet (CH ₃ of ethyl), Quartet (CH ₂ of ethyl), Singlet (CH ₃ of methyl)
¹³ C NMR	Signal for CH ₃ of ethyl, Signal for CH ₂ of ethyl, Signal for CH ₃ of methyl
FT-IR (KBr)	C-H stretching, C-N stretching, C-H bending

Note: Specific chemical shifts can vary slightly depending on the solvent used for NMR analysis.

Mandatory Visualizations

Diagram 1: Synthesis Workflow





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